

# A Strategic Framework for Drug Optimization

**Author:** Smolecule Technical Support Team. **Date:** February 2026

**Compound Focus:** TTP607

Cat. No.: S548314

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A 2022 review article proposes the **Structure–Tissue Exposure/Selectivity–Activity Relationship (STAR)** as a method to improve the success rate of clinical drug development [1]. This framework addresses the common pitfall of focusing only on a drug's potency while overlooking its behavior in different tissues.

The STAR model classifies drug candidates into four categories based on two key properties: **specificity/potency** and **tissue exposure/selectivity** [1]. The table below summarizes the characteristics of each class.

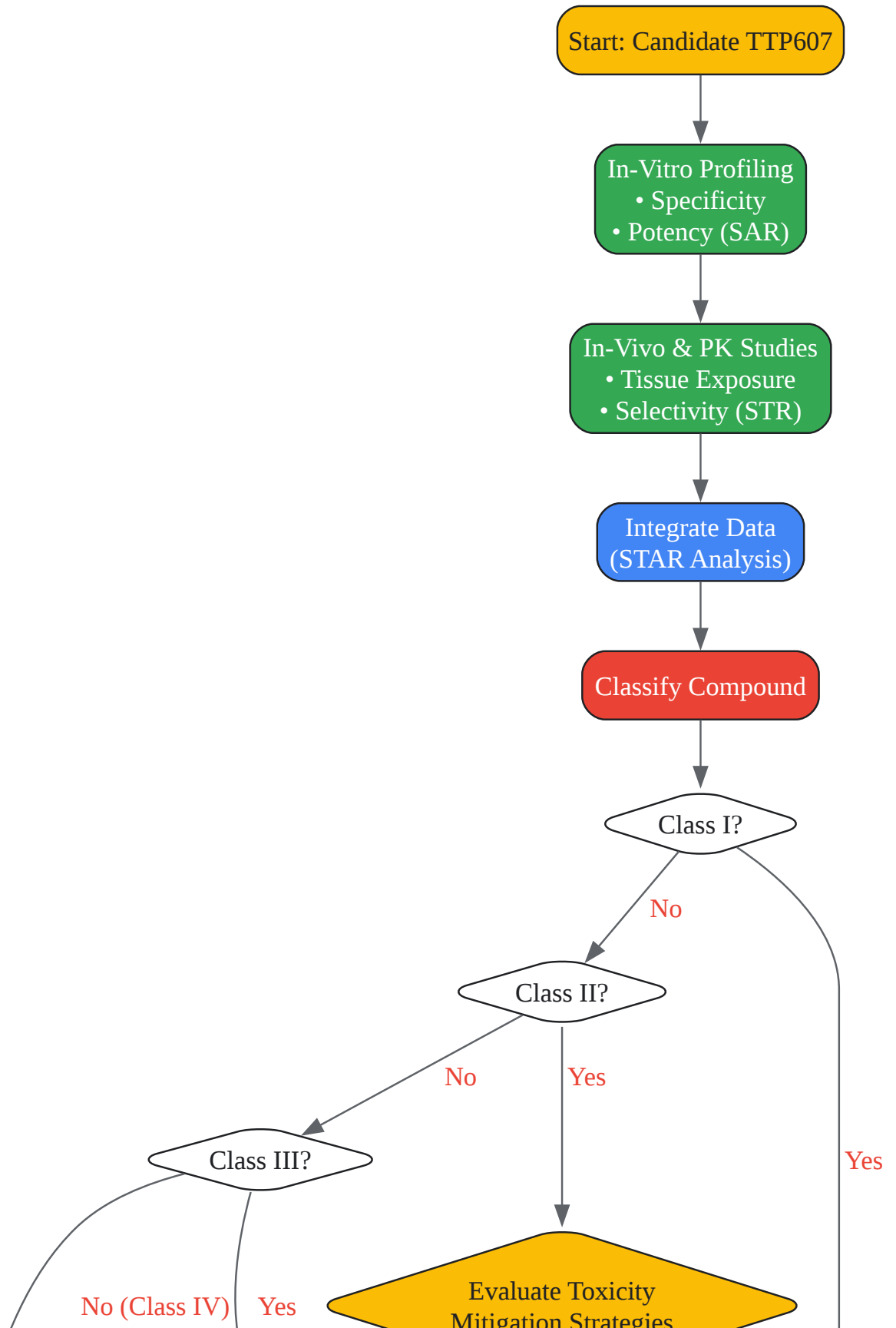
STAR Class	Specificity/Potency	Tissue Exposure/Selectivity	Clinical Dose Needed	Predicted Efficacy/Toxicity Balance
Class I	High	High	Low	Superior efficacy and safety; high success rate [1]
Class II	High	Low	High	Good efficacy but high toxicity; requires cautious evaluation [1]
Class III	Adequate (not high)	High	Low	Achieves efficacy with manageable toxicity; often overlooked [1]
Class IV	Low	Low	(Not specified)	Inadequate efficacy and safety; should be

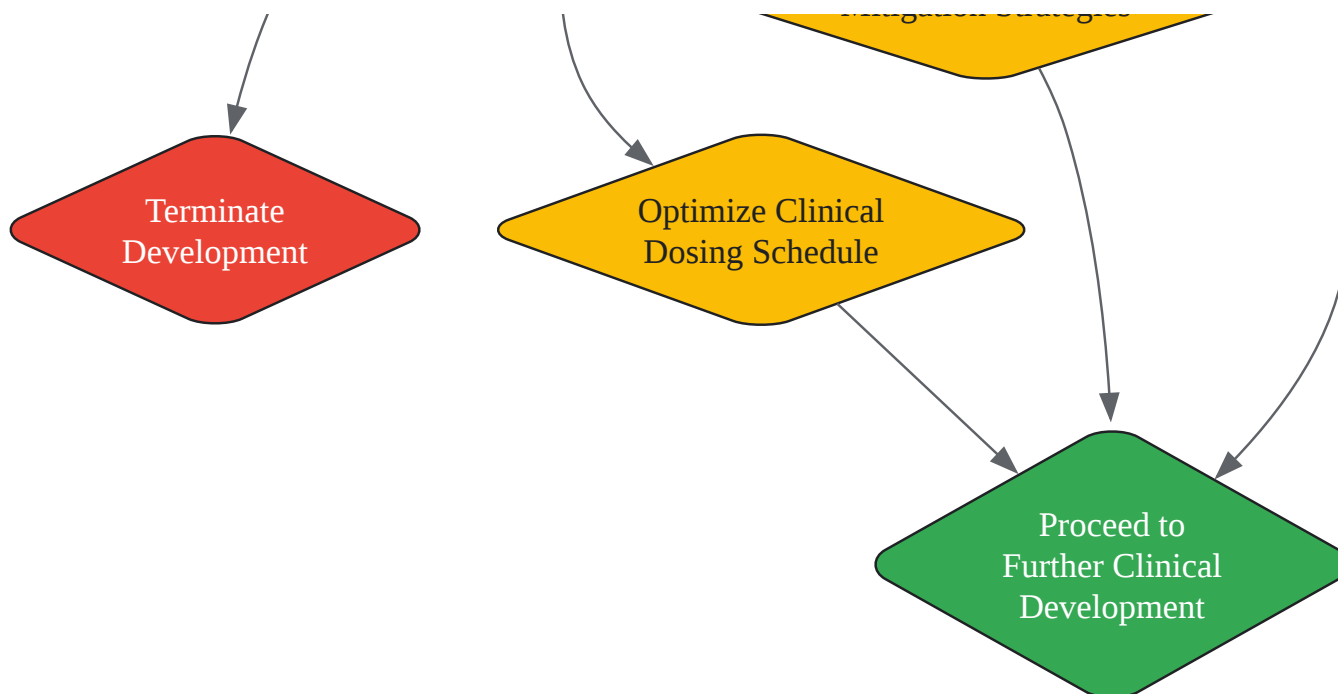
STAR Class	Specificity/Potency	Tissue Exposure/Selectivity	Clinical Dose Needed	Predicted Efficacy/Toxicity Balance
				terminated early [1]

This framework suggests that the ideal goal is to develop a **Class I drug**, which combines high potency with high selectivity for the diseased tissue, allowing for a low, safe clinical dose [1].

## Proposed Experimental Workflow for TTP607

Based on the STAR framework, here is a potential workflow to guide the experimental optimization of **TTP607**. The diagram below outlines a logical process for evaluating and classifying the compound.





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To implement this strategy, your experimental protocols should focus on generating data for the two main pillars of the STAR model:

- **Structure-Activity Relationship (SAR) Studies:** These experiments focus on optimizing the drug's chemical structure for high potency and specificity against its intended target [1]. This is a traditional strength of drug discovery.
- **Structure-Tissue Exposure/Selectivity Relationship (STR) Studies:** This is the key component often overlooked. These studies investigate how the drug's structure affects its concentration and retention in the specific diseased tissue (e.g., a tumor) versus healthy organs [1]. This data is critical for predicting the clinical dose and toxicity profile.

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## References

1. Why 90% of clinical drug fails and how to improve it? development [pubmed.ncbi.nlm.nih.gov]

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**Address:** Ontario, CA 91761, United States  
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